

A Technical Guide to the Spectroscopic Analysis of Terephthaloyl Chloride

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Compound of Interest

Compound Name: Terephthaloyl chloride

Cat. No.: B127502

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This guide provides an in-depth overview of the spectroscopic data for **terephthaloyl chloride**, a crucial monomer in the synthesis of high-performance polymers and aramid fibers.^[1] The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Raman spectroscopic profiles, offering valuable data for researchers, scientists, and professionals in drug development and material science.

Spectroscopic Data

The structural elucidation of **terephthaloyl chloride** is heavily reliant on various spectroscopic techniques. The following tables summarize the key quantitative data obtained from ¹H NMR, ¹³C NMR, IR, and Raman spectroscopy.

1.1 Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure of **terephthaloyl chloride**.

Table 1: ¹H NMR Spectroscopic Data for **Terephthaloyl Chloride**

Chemical Shift (ppm)	Multiplicity	Solvent
8.13	Singlet	CDCl ₃

Source: SpectraBase^[2]

Table 2: ^{13}C NMR Spectroscopic Data for **Terephthaloyl Chloride**

Chemical Shift (ppm)	Assignment
131.5	Aromatic CH
137.5	Aromatic C-C=O
167.0	Carbonyl C=O

Source: PubChem, ChemicalBook[3][4]

1.2 Vibrational Spectroscopy: IR and Raman

IR and Raman spectroscopy are complementary techniques that provide information about the vibrational modes of a molecule.

Table 3: Key IR Absorption Bands for **Terephthaloyl Chloride**

Wavenumber (cm^{-1})	Intensity	Assignment
1775	Strong	C=O stretch
1500	Medium	Aromatic C=C stretch
1200	Strong	C-O stretch
875	Strong	C-Cl stretch
730	Strong	C-H bend (out-of-plane)

Source: IOSR Journal, ResearchGate[5]

Table 4: Key Raman Shifts for **Terephthaloyl Chloride**

Wavenumber (cm ⁻¹)	Intensity	Assignment
1770	Strong	C=O stretch
1610	Very Strong	Aromatic C=C stretch
1170	Strong	C-H bend (in-plane)
860	Medium	Ring breathing
350	Strong	C-Cl bend

Source: ChemicalBook, IOSR Journal[4]

Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data presented above.

2.1 NMR Spectroscopy

A sample of **terephthaloyl chloride** (typically 5-20 mg for ¹H NMR and 20-50 mg for ¹³C NMR) is dissolved in approximately 0.6-0.7 mL of a deuterated solvent, such as chloroform-d (CDCl₃). [6] The solution is then filtered through a glass wool plug into a 5 mm NMR tube to remove any particulate matter.[7] The spectrum is acquired on an NMR spectrometer, with the number of scans depending on the sample concentration and the desired signal-to-noise ratio. Shimming is performed to optimize the magnetic field homogeneity.[8]

2.2 IR Spectroscopy

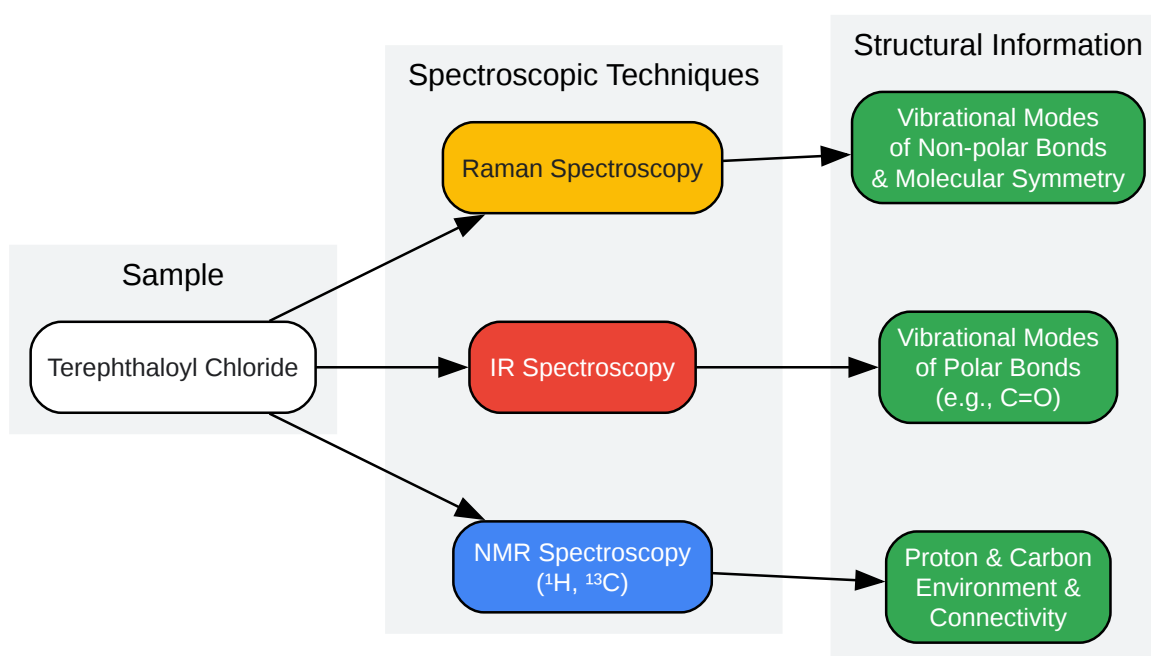
For solid-phase analysis using the KBr pellet technique, 0.05-0.5 mg of **terephthaloyl chloride** is thoroughly ground with 100 mg of spectroscopic grade potassium bromide (KBr) in an agate mortar.[9] The mixture is then pressed into a thin, transparent disc using a hydraulic press.[9] Alternatively, for the Nujol mull technique, a small amount of the sample is ground with a drop of Nujol (a hydrocarbon oil) to form a paste, which is then pressed between two salt plates (e.g., NaCl or KBr).[10] The prepared sample is then placed in the sample holder of an FT-IR spectrometer for analysis.

2.3 Raman Spectroscopy

A small amount of the solid **terephthaloyl chloride** sample is placed in a sample holder, such as a glass capillary tube or a well on a microscope slide.[11] The sample is then illuminated with a monochromatic laser beam. The scattered light is collected and passed through a spectrometer to generate the Raman spectrum. To avoid sample degradation, the laser power and acquisition time may need to be optimized.[11]

Spectroscopic Analysis Workflow

The following diagram illustrates the logical relationship between the different spectroscopic techniques and the structural information they provide for **terephthaloyl chloride**.



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Caption: Workflow of Spectroscopic Analysis for **Terephthaloyl Chloride**.

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